

Ambiguity in Identifying "Anticancer Agent 149" Prevents Protocol Development

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Compound of Interest

Compound Name: Anticancer agent 149

Cat. No.: B12372896

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Initial research into "**anticancer agent 149**" reveals that this designation is not unique to a single, identifiable compound. Instead, the term appears in various scientific articles as a citation marker for different substances with anticancer properties. This ambiguity makes it impossible to provide specific, detailed application notes and protocols for in vivo studies as requested.

Several distinct compounds are associated with the citation "" in the scientific literature, including:

- Safingol: A sphingosine kinase inhibitor that has undergone Phase I clinical trials.
- Resveratrol: A natural stilbenoid found in grapes and other plants with known anticancer effects.
- 4-Methylsulfinyl-3-butenyl isothiocyanate: A compound found in radishes.
- Emodin: An anthraquinone derivative found in various plants.
- A peptide derived from the HIV-1 Nef SMR peptide.
- An unnamed isolate from *Dioscorea dioscorea* (compound 3), which has shown cytotoxic activity against MCF-7 cells.

Without a clear and specific identifier for "**anticancer agent 149**," any attempt to create detailed protocols for dosage, administration, and experimental workflows would be arbitrary

and scientifically unsound. The significant differences in the chemical nature and biological activity of the compounds listed above mean that their in vivo study protocols would vary substantially.

Therefore, the request for detailed application notes and protocols for "**anticancer agent 149**" cannot be fulfilled. Further clarification on the specific chemical entity of interest is required to proceed.

- To cite this document: BenchChem. [Ambiguity in Identifying "Anticancer Agent 149" Prevents Protocol Development]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12372896#anticancer-agent-149-dosage-for-in-vivo-studies>]

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